

Personal protective equipment for handling Redafamdastat

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Compound of Interest

Compound Name: Redafamdastat

Cat. No.: B1679683

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Essential Safety and Handling Guide for Redafamdastat

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Redafamdastat** (also known as PF-04457845). It is intended to be a primary resource for laboratory safety and chemical handling, offering procedural guidance to ensure safe operational practices.

Chemical and Physical Properties

Redafamdastat is a potent and selective inhibitor of Fatty Acid Amide Hydrolase (FAAH).[1][2] Its inhibition of FAAH is covalent and irreversible.[1] Understanding its physical and chemical characteristics is the first step in safe handling.

Property	Value
Chemical Name	N-pyridazin-3-yl-4-(3-{[5-(trifluoromethyl)pyridin-2-yl]oxy}benzylidene)piperidine-1-carboxamide
Synonyms	PF-04457845, PF-4457845
Molecular Formula	C ₂₃ H ₂₀ F ₃ N ₅ O ₂
Molecular Weight	455.43 g/mol
Appearance	White to off-white powder
Storage Conditions	Short-term (days to weeks): Dry, dark, and at 0 - 4°C. Long-term (months to years): -20°C.
Solubility	Soluble in DMSO.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Material Safety Data Sheet (MSDS) with comprehensive toxicological data for **Redafamdistat** is not publicly available, its classification as a potent enzyme inhibitor necessitates stringent safety protocols. The following recommendations are based on handling similar potent research compounds.

Potential Hazards:

- Acute Toxicity (Oral): May be harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Irritation: May cause serious eye irritation.
- Respiratory Sensitization: Avoid inhalation of dust.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile), a lab coat, and full-length pants. Ensure no skin is exposed. Change gloves immediately if contaminated.
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter. Work in a well-ventilated area, preferably a chemical fume hood.
General Hygiene	Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Operational and Disposal Plans

Adherence to strict operational and disposal protocols is essential to minimize exposure risk and environmental contamination.

Handling and Storage:

- **Receiving:** Upon receipt, visually inspect the container for any damage.
- **Storage:** Store the compound in a clearly labeled, tightly sealed container in a designated, secure, and ventilated area at the recommended temperature.
- **Weighing and Aliquoting:** Conduct all weighing and preparation of stock solutions within a chemical fume hood. Use appropriate tools to handle the powder and avoid generating dust.
- **Solution Preparation:** Prepare solutions in a fume hood. For in vivo studies, one protocol involves a nanocrystalline suspension in 2% polyvinylpyrrolidone and 0.15% sodium dodecyl sulfate in water.
- **Spill Management:**

- Minor Spill: In a fume hood, gently cover the spill with an absorbent material. Decontaminate the area with a suitable cleaning agent (e.g., soap and water), and collect all waste in a sealed container for proper disposal.
- Major Spill: Evacuate the area and prevent entry. Contact your institution's environmental health and safety (EHS) office immediately.

Disposal Plan:

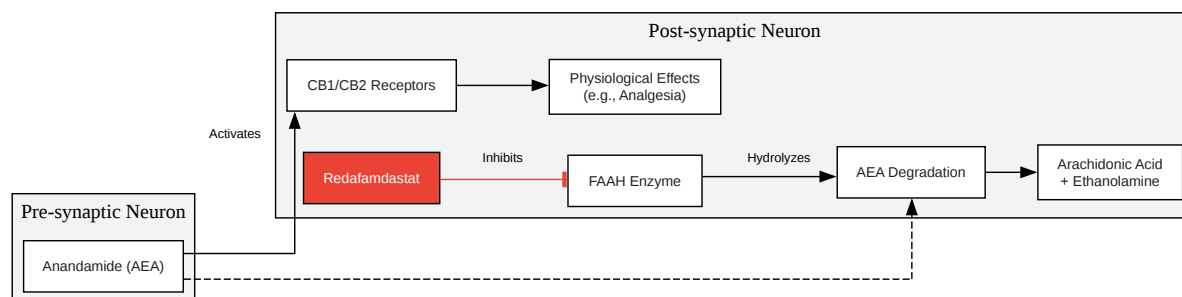
- Waste **Redafamdastat** (Solid and Solutions): Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
- Contaminated Materials: All disposable labware (e.g., pipette tips, tubes, gloves) that has come into contact with **Redafamdastat** should be collected in a designated, sealed hazardous waste container.
- Decontamination: Decontaminate all non-disposable equipment and work surfaces thoroughly after use.

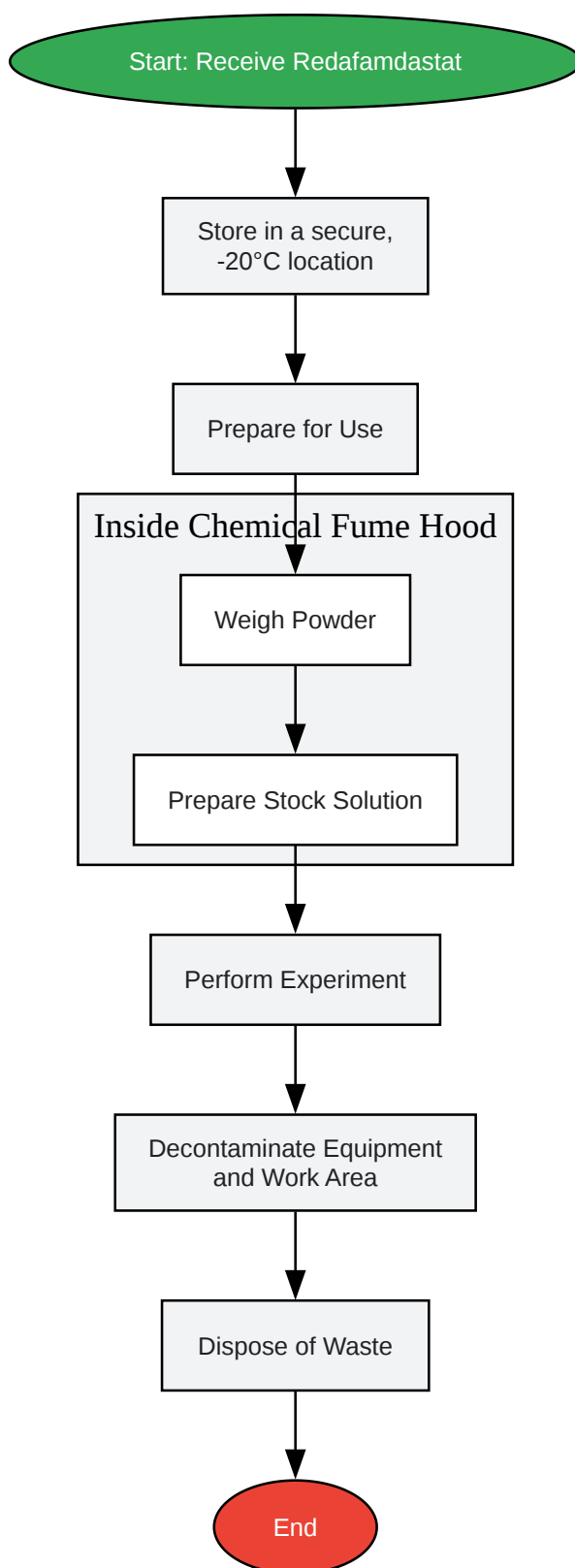
Experimental Protocols and Visualizations

Understanding the mechanism of action and the experimental workflow is key to both scientific success and safety.

Mechanism of Action: Redafamdastat Signaling Pathway

Redafamdastat is a selective inhibitor of Fatty Acid Amide Hydrolase (FAAH).[1][2] FAAH is the primary enzyme responsible for the degradation of the endocannabinoid anandamide (AEA).[3][4][5] By inhibiting FAAH, **Redafamdastat** increases the levels of AEA, which then enhances the activation of cannabinoid receptors (CB1 and CB2).[6] This leads to various physiological effects, including analgesia and anti-inflammatory responses.[3][5][6]





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